

The Solubility Profile of 4-Pyridineethanesulfonic Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Pyridineethanesulfonic acid*

Cat. No.: *B103924*

[Get Quote](#)

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Pyridineethanesulfonic acid**, a compound of interest for researchers, scientists, and professionals in drug development. Due to the limited availability of precise quantitative solubility data in public literature, this document focuses on presenting available calculated data, qualitative solubility insights based on chemical structure, and detailed experimental protocols for determining its solubility in aqueous and organic media. This guide aims to equip researchers with the foundational knowledge and practical methods to effectively utilize **4-Pyridineethanesulfonic acid** in their work.

Introduction

4-Pyridineethanesulfonic acid (CAS 53054-76-5) is a heterocyclic organic compound featuring a pyridine ring and a sulfonic acid group.^{[1][2]} Its chemical structure suggests a high degree of polarity, which significantly influences its solubility in various solvents. Understanding the solubility of this compound is critical for its application in chemical synthesis, pharmaceutical formulation, and other research areas where precise concentration control is essential.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Pyridineethanesulfonic acid** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₃ S	[1]
Molecular Weight	187.22 g/mol	[3]
Melting Point	297-299 °C (decomposes)	[2]
Appearance	White crystalline solid	[2]

Solubility of 4-Pyridineethanesulfonic Acid

Quantitative Solubility Data

Experimentally determined quantitative solubility data for **4-Pyridineethanesulfonic acid** is scarce in publicly accessible literature. However, a calculated value for its water solubility is available.

Solvent	Solubility Parameter	Value	Method	Source
Water	Log ₁₀ WS (mol/L)	-1.19	Crippen Method (Calculated)	[3]

Note: The Log₁₀WS value of -1.19 corresponds to a calculated water solubility of approximately 0.0646 mol/L or 12.09 g/L.

Qualitative Solubility Analysis

Based on its chemical structure, a qualitative assessment of the solubility of **4-Pyridineethanesulfonic acid** can be made.

- Water and Polar Protic Solvents (e.g., Ethanol, Methanol): The presence of the highly polar sulfonic acid group (-SO₃H) and the nitrogen atom in the pyridine ring allows for strong hydrogen bonding with polar protic solvents. Therefore, **4-Pyridineethanesulfonic acid** is

expected to be readily soluble in water and other polar protic solvents.[4] Sulfonic acids, in general, are known for their high solubility in water.[4][5]

- Polar Aprotic Solvents (e.g., DMSO, DMF): While hydrogen bond donation from the solvent is absent, the high polarity of both the solute and the solvent suggests that **4-Pyridineethanesulfonic acid** will likely exhibit good solubility in polar aprotic solvents.
- Nonpolar Solvents (e.g., Hexane, Toluene): Due to the significant mismatch in polarity, **4-Pyridineethanesulfonic acid** is expected to have very low solubility in nonpolar solvents.[5] The principle of "like dissolves like" governs this behavior.[6]

Experimental Protocols for Solubility Determination

Given the lack of extensive quantitative data, researchers will likely need to determine the solubility of **4-Pyridineethanesulfonic acid** in their specific solvent systems. The following are standard experimental protocols for this purpose.

Shake-Flask Method for Equilibrium Solubility

The shake-flask method is a widely accepted technique for determining the thermodynamic equilibrium solubility of a compound.[7][8][9][10]

Objective: To determine the saturation concentration of **4-Pyridineethanesulfonic acid** in a given solvent at a specific temperature.

Materials:

- **4-Pyridineethanesulfonic acid** (high purity)
- Solvent of interest
- Thermostatically controlled shaker or incubator
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes

- Syringe filters (e.g., 0.45 µm)

Procedure:

- Add an excess amount of **4-Pyridineethanesulfonic acid** to a known volume of the solvent in a sealed flask.
- Agitate the flask in a thermostatically controlled shaker at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.[9]
- After equilibration, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant and filter it using a syringe filter to remove any undissolved solid particles.
- Quantify the concentration of **4-Pyridineethanesulfonic acid** in the filtrate using a suitable analytical method, such as UV-Vis spectroscopy.



[Click to download full resolution via product page](#)

Shake-Flask Method Workflow

Concentration Analysis by UV-Vis Spectroscopy

UV-Vis spectroscopy is a common and effective method for determining the concentration of a chromophore-containing compound in solution.[11][12]

Objective: To quantify the concentration of **4-Pyridineethanesulfonic acid** in a solution by measuring its absorbance.

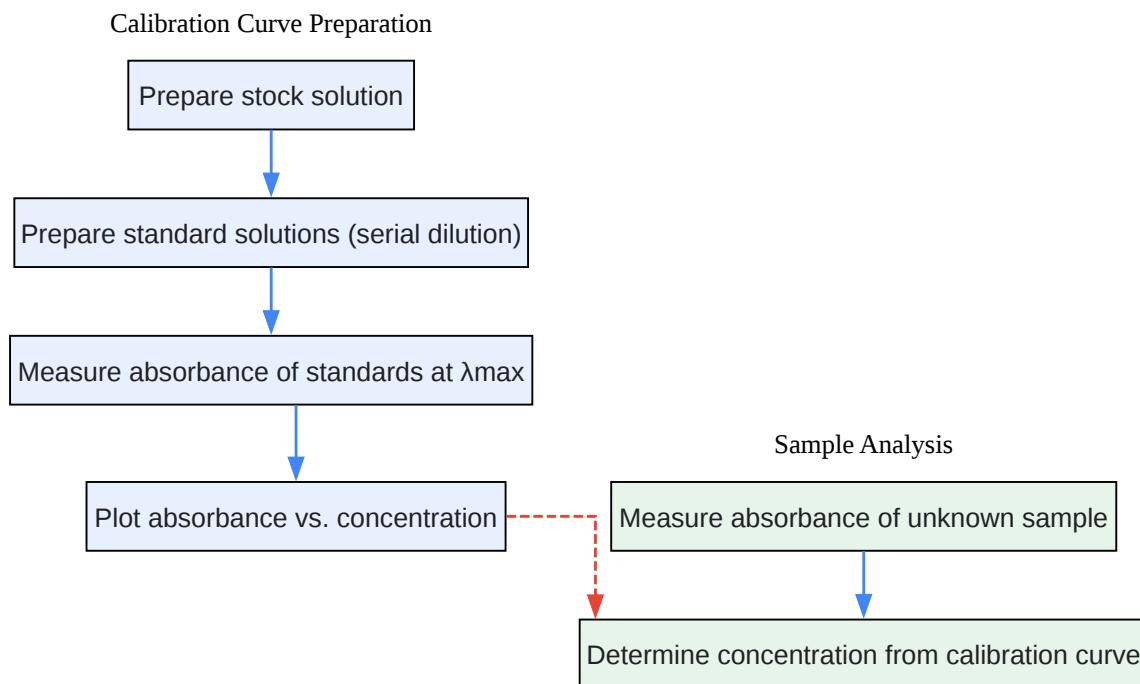
Materials:

- UV-Vis spectrophotometer
- Quartz cuvettes

- Calibrated volumetric flasks and pipettes
- **4-Pyridineethanesulfonic acid** (high purity)
- Solvent of interest

Procedure:

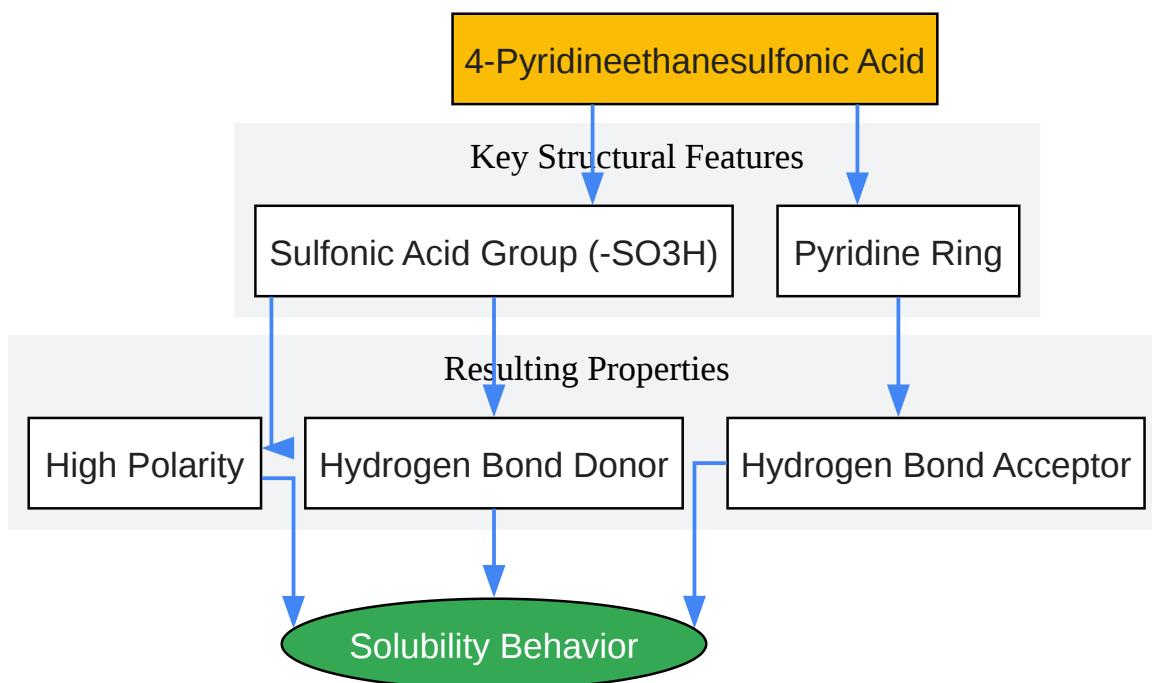
- Determine the Wavelength of Maximum Absorbance (λ_{max}): Prepare a dilute solution of **4-Pyridineethanesulfonic acid** in the solvent of interest and scan its absorbance across a range of UV wavelengths to identify the λ_{max} .
- Prepare a Calibration Curve:
 - Prepare a stock solution of **4-Pyridineethanesulfonic acid** of a known concentration.
 - Perform a series of serial dilutions to create several standard solutions of known concentrations.
 - Measure the absorbance of each standard solution at the λ_{max} .
 - Plot a graph of absorbance versus concentration. This should yield a linear relationship according to the Beer-Lambert law.[\[13\]](#)
- Analyze the Sample:
 - Measure the absorbance of the filtered saturated solution (from the shake-flask method), appropriately diluted if necessary to fall within the linear range of the calibration curve.
 - Use the calibration curve to determine the concentration of **4-Pyridineethanesulfonic acid** in the sample.

[Click to download full resolution via product page](#)

UV-Vis Spectroscopy Analysis Workflow

Logical Relationship for Solubility Prediction

The solubility of **4-Pyridineethanesulfonic acid** is primarily dictated by the interplay of its structural features and the properties of the solvent.



[Click to download full resolution via product page](#)

Factors Influencing Solubility

Conclusion

While quantitative experimental data on the solubility of **4-Pyridineethanesulfonic acid** is limited, its chemical structure strongly indicates high solubility in water and polar organic solvents and poor solubility in nonpolar organic solvents. For researchers requiring precise solubility data, the experimental protocols detailed in this guide provide a robust framework for its determination. A thorough understanding of its solubility is paramount for the effective design and execution of experiments and formulations involving this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Pyridineethanesulfonic acid [webbook.nist.gov]
- 2. 4-Pyridineethanesulfonic acid | 53054-76-5 [chemicalbook.com]
- 3. chemeo.com [chemeo.com]
- 4. Sulfonic Acid: Properties and Its Role in Modern Chemistry [eureka.patsnap.com]
- 5. General procedures for the purification of Sulfonic acids and Sulfinic acids - Chempedia - LookChem [lookchem.com]
- 6. youtube.com [youtube.com]
- 7. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]
- 8. enamine.net [enamine.net]
- 9. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
- 10. bioassaysys.com [bioassaysys.com]
- 11. solubilityofthings.com [solubilityofthings.com]
- 12. researchgate.net [researchgate.net]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [The Solubility Profile of 4-Pyridineethanesulfonic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b103924#solubility-of-4-pyridineethanesulfonic-acid-in-water-and-organic-solvents>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com